

# Molecular weight and formula of Sofosbuvir D6

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## In-Depth Technical Guide: Sofosbuvir D6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Sofosbuvir D6**, a deuterated analog of the direct-acting antiviral agent Sofosbuvir. It is primarily utilized as an internal standard in bioanalytical method development and validation for the quantification of Sofosbuvir in biological matrices. This guide covers its fundamental properties, detailed experimental protocols for its application, and a visualization of the metabolic pathway of its parent compound, Sofosbuvir.

# **Core Properties of Sofosbuvir D6**

**Sofosbuvir D6** is a stable isotope-labeled version of Sofosbuvir, where six hydrogen atoms have been replaced with deuterium. This isotopic substitution renders it chemically identical to Sofosbuvir but with a higher molecular weight, allowing for its differentiation in mass spectrometry-based assays.



Property	Value	
Chemical Name	Isopropyl ((2S)-2-(((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy) (phenoxy)phosphoryl)amino)propanoate-d6	
Molecular Formula	C22H23D6FN3O9P[1][2][3]	
Molecular Weight	535.49 g/mol [1][2]	
CAS Number	1868135-06-1	
Appearance	ce White to off-white solid	
Primary Application	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS	

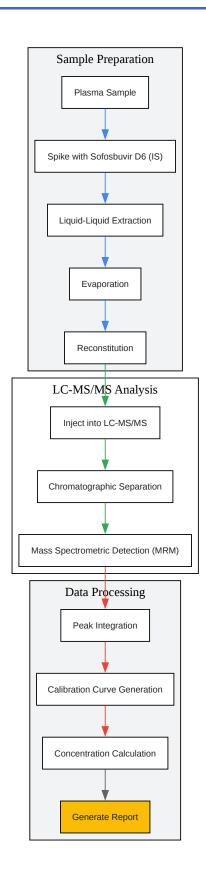
### **Metabolic Activation of Sofosbuvir**

Sofosbuvir is a prodrug that undergoes intracellular activation to exert its antiviral effect. The following diagram illustrates the key steps in its metabolic pathway, leading to the formation of the active triphosphate analog that inhibits the hepatitis C virus (HCV) NS5B polymerase.









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